

# The Core Chemistry: Fenton and Haber-Weiss Reactions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ferrous ion

Cat. No.: B102988

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The pro-oxidant nature of ferrous iron is primarily attributed to its participation in the Fenton and Haber-Weiss reactions, which generate highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ).

### 1.1 The Fenton Reaction

The Fenton reaction describes the oxidation of ferrous iron by hydrogen peroxide ( $\text{H}_2\text{O}_2$ ), resulting in the formation of a ferric ion ( $\text{Fe}^{3+}$ ), a hydroxide ion ( $\text{OH}^-$ ), and a highly reactive hydroxyl radical ( $\bullet\text{OH}$ ).<sup>[1][2][3]</sup> This hydroxyl radical is one of the most potent reactive oxygen species (ROS) and can indiscriminately oxidize a wide variety of biological macromolecules.

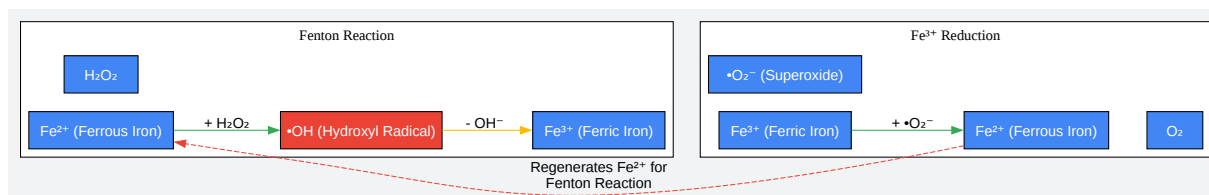
- Reaction:  $\text{Fe}^{2+} + \text{H}_2\text{O}_2 \rightarrow \text{Fe}^{3+} + \bullet\text{OH} + \text{OH}^-$ <sup>[2][3]</sup>

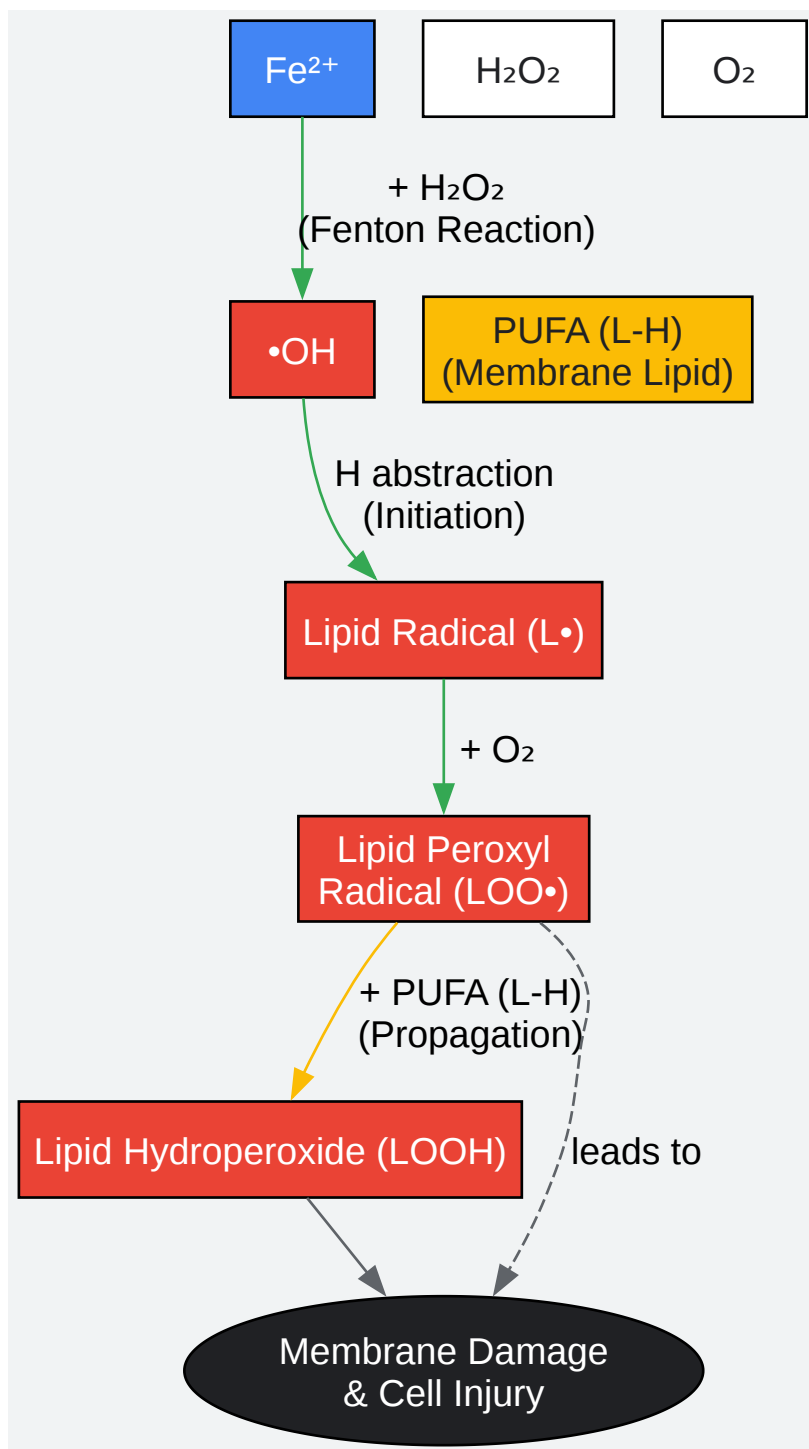
### 1.2 The Iron-Catalyzed Haber-Weiss Cycle

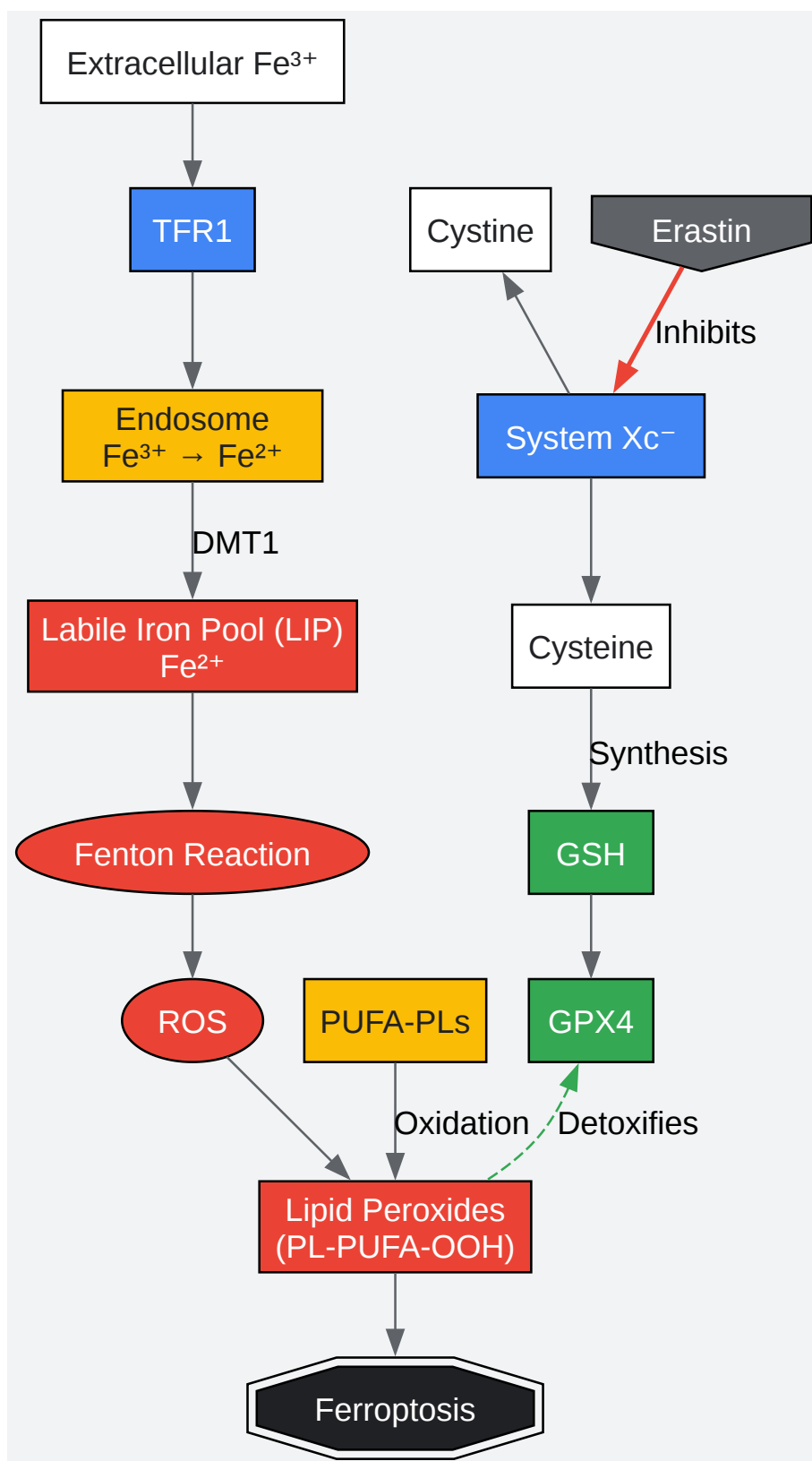
The Haber-Weiss cycle generates hydroxyl radicals from hydrogen peroxide and superoxide ( $\bullet\text{O}_2^-$ ), a reaction that is kinetically slow on its own but is efficiently catalyzed by iron ions.<sup>[4][5]</sup> The cycle involves the reduction of ferric iron back to ferrous iron by superoxide, which then allows the Fenton reaction to proceed.

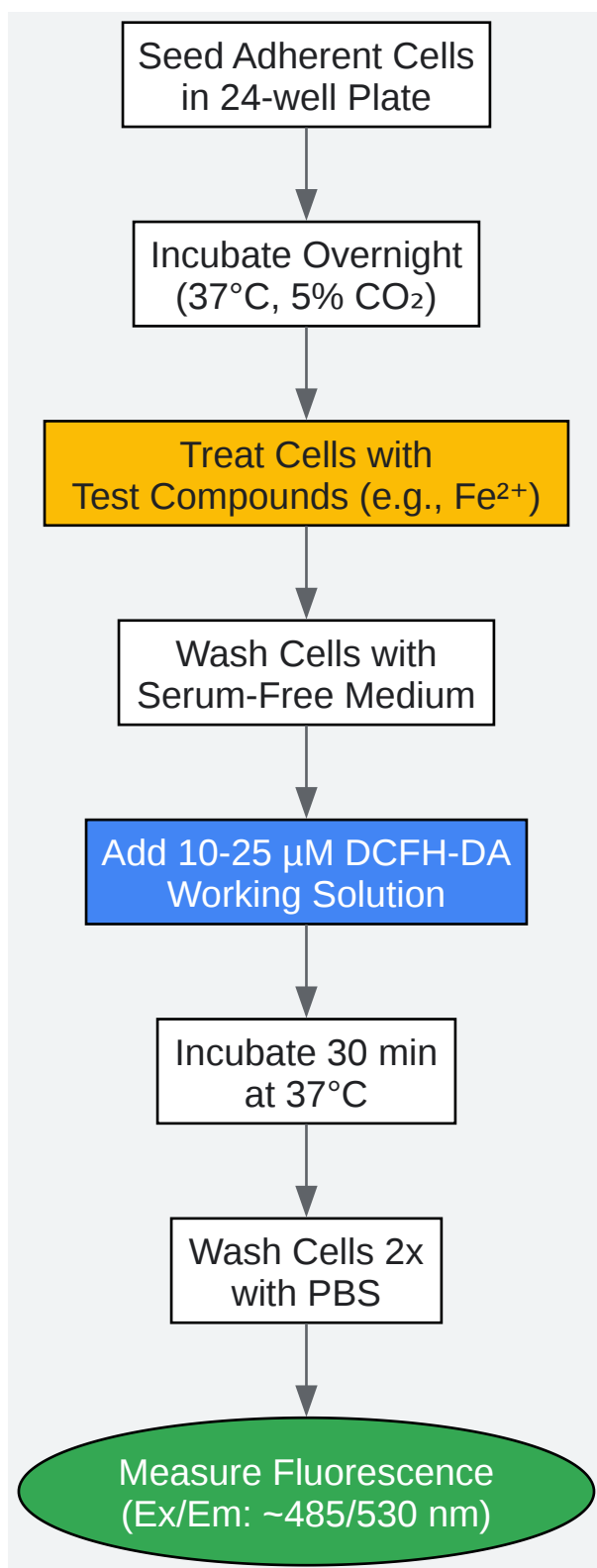
- Step 1 (Reduction):  $\text{Fe}^{3+} + \bullet\text{O}_2^- \rightarrow \text{Fe}^{2+} + \text{O}_2$ <sup>[4][5]</sup>
- Step 2 (Fenton Reaction):  $\text{Fe}^{2+} + \text{H}_2\text{O}_2 \rightarrow \text{Fe}^{3+} + \bullet\text{OH} + \text{OH}^-$ <sup>[4][5]</sup>
- Net Reaction:  $\bullet\text{O}_2^- + \text{H}_2\text{O}_2 \xrightarrow{\text{Fe catalyst}} \bullet\text{OH} + \text{OH}^- + \text{O}_2$ <sup>[4]</sup>

While the direct reaction between superoxide and hydrogen peroxide is slow, the iron-catalyzed cycle provides a continuous source of hydroxyl radicals as long as superoxide and  $\text{H}_2\text{O}_2$  are available.[6]









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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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